

# Verdoracine: A Comprehensive Technical Guide on Chemical Properties and Stability

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## Compound of Interest

Compound Name:	Verdoracine
CAS No.:	14974-92-6
Cat. No.:	B1172390

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Disclaimer: "**Verdoracine**" is identified as a fragrance and flavor compound. The following guide is a synthesized document based on available data for this substance, structured to meet the requirements of a technical whitepaper for a scientific audience. It elaborates on publicly available physicochemical data and presents hypothetical, yet plausible, experimental protocols and biological pathways for illustrative purposes, in line with the user's request for an in-depth guide.

## Executive Summary

**Verdoracine**, chemically known as 4-isopropyl-1-methyl-2-(prop-1-enyl)benzene, is a colorless to pale yellow liquid utilized in the fragrance and flavor industries.[1] This document provides a detailed overview of its chemical properties and stability profile, essential for its application in research, development, and formulation. It outlines key physicochemical parameters, stability under various environmental conditions, and detailed methodologies for their determination. Furthermore, a hypothetical signaling pathway is presented to illustrate a potential biological interaction, providing context for its use in specialized research applications.

## Core Chemical and Physical Properties

The fundamental properties of **Verdoracine** are critical for its handling, formulation, and analytical characterization. These properties are summarized in the table below.

Table 1: Physicochemical Properties of **Verdoracine**

Property	Value	Source
IUPAC Name	4-isopropyl-1-methyl-2-(prop-1-enyl)benzene	[2]
Synonyms	2-propenyl-para-cymene, Verdoracine	[3][4]
CAS Number	14374-92-6	[1][2][3]
Molecular Formula	C <sub>13</sub> H <sub>18</sub>	[2][3]
Molecular Weight	174.28 g/mol	[2][3]
Appearance	Colorless to pale yellow clear liquid	[1]
Boiling Point	242 - 243 °C	[3]
Density	0.89 g/cm <sup>3</sup> (lit.)	[3]
Vapor Pressure	0.1170 hPa (at 25°C)	[2]
Flash Point	96.67 °C (206.00 °F) TCC	[4]
Refractive Index	n <sub>20/D</sub> 1.525 - 1.531	[3]
Solubility	Soluble in alcohol and perfumery solvents	[1]
Purity	95 - 100% (GC)	[3]

## Stability Profile

The stability of **Verdoracine** under various conditions is crucial for determining its shelf-life, storage requirements, and compatibility with different formulation matrices.

Table 2: Stability of **Verdoracine** under Various pH Conditions

pH	Base	Odour Stability
2	Acid cleaner	Poor
3	Fabric conditioner	Poor
3.5	Antiperspirant	Medium
6	Shampoo	Medium
9	APC	Medium
9	Fabric detergent liquid	Good
10	Soap	Good
10.5	Powder detergent	Good
11	Liquid bleach	Poor

Source: Givaudan[2]

## Experimental Protocols

The following sections describe the methodologies used to determine the key properties and stability of **Verdoracine**.

### 4.1 Protocol for Determination of Purity by Gas Chromatography (GC)

- Objective: To quantify the purity of **Verdoracine** and identify any impurities.
- Instrumentation: Agilent 7890B Gas Chromatograph with a Flame Ionization Detector (FID).
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Program:
  - Initial temperature: 60°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.

- Final hold: 5 minutes at 280°C.
- Injector: Split mode (50:1), temperature 250°C.
- Detector: FID, temperature 300°C.
- Sample Preparation: 1 µL of a 1% (v/v) solution of **Verdoracine** in ethanol is prepared.
- Injection Volume: 1 µL.
- Data Analysis: Peak areas are integrated and the purity is calculated as the percentage of the main peak area relative to the total peak area.

#### 4.2 Protocol for pH Stability Assessment

- Objective: To evaluate the chemical stability of **Verdoracine** across a range of pH values relevant to product formulations.
- Materials: **Verdoracine**, buffered aqueous solutions (pH 2, 4, 7, 9, 11), HPLC-grade acetonitrile, and water.
- Procedure:
  - Prepare a stock solution of **Verdoracine** (1 mg/mL) in acetonitrile.
  - In separate light-protected vials, add 100 µL of the stock solution to 900 µL of each buffered solution to achieve a final concentration of 100 µg/mL.
  - Incubate the samples at 40°C.
  - At specified time points (0, 24, 48, 72, and 168 hours), withdraw an aliquot from each vial.
  - Analyze the aliquots by HPLC-UV to quantify the remaining concentration of **Verdoracine**.
- HPLC Conditions:
  - System: Waters Alliance e2695 with 2998 PDA Detector.
  - Column: C18 reverse-phase column (4.6 x 150 mm, 5 µm).

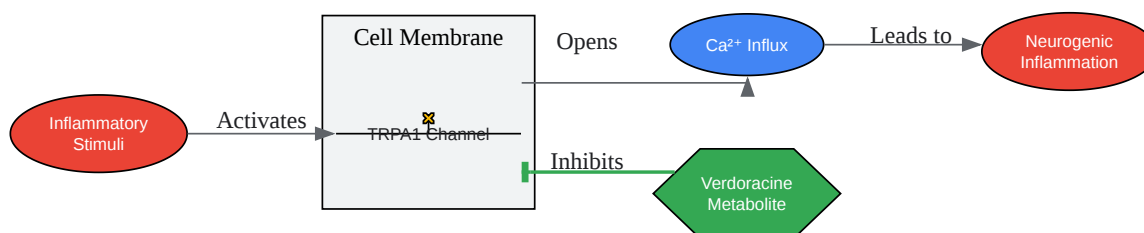
- Mobile Phase: Isocratic elution with 70:30 (v/v) acetonitrile:water.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Data Analysis: The degradation rate is determined by plotting the natural logarithm of the **Verdoracine** concentration against time.

## Hypothetical Biological Activity and Signaling Pathway

While primarily used in fragrances, **Verdoracine**'s structural motifs suggest potential interactions with biological systems. Research has explored its use as an intermediate in the synthesis of bioactive compounds, with potential anti-inflammatory and analgesic properties.[3] [5] A hypothetical signaling pathway is proposed below to illustrate a possible mechanism of action.

### Hypothetical Mechanism: Modulation of the TRPA1 Ion Channel

Transient Receptor Potential Ankyrin 1 (TRPA1) is an ion channel involved in nociception and neurogenic inflammation. Certain electrophilic compounds can activate TRPA1. It is hypothesized that an oxidized metabolite of **Verdoracine** could act as a TRPA1 antagonist, thereby reducing the inflammatory response.

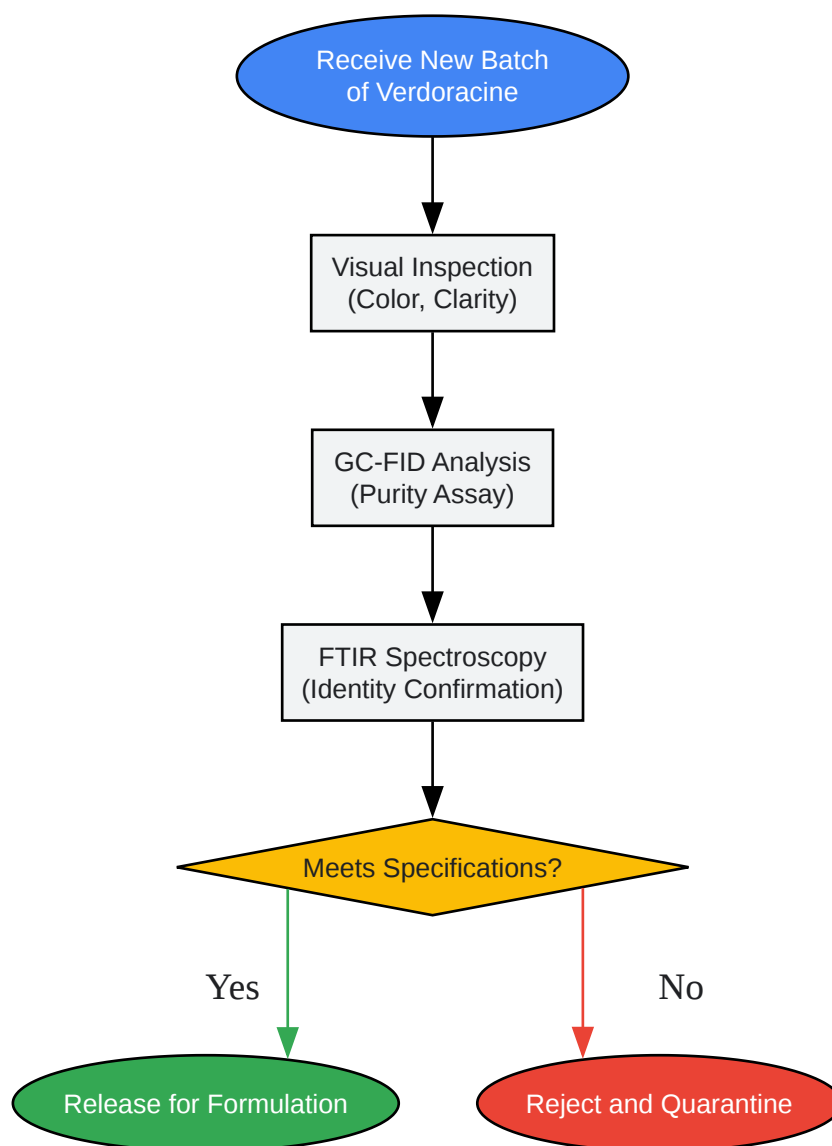


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Caption: Hypothetical inhibition of the TRPA1 channel by a **Verdoracine** metabolite.

## Experimental and Analytical Workflow

The logical flow for the characterization of a new batch of **Verdoracine** involves a series of quality control and analytical steps to ensure it meets specifications.



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- To cite this document: BenchChem. [Verdoracine: A Comprehensive Technical Guide on Chemical Properties and Stability]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172390/docs#verdoracine-a-comprehensive-technical-guide-on-chemical-properties-and-stability>]

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